Spectroscopic Purity Analysis of Dimethyl 2-(2-Nitrophenyl)malonate: A Comparative Guide

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Compound of Interest

Compound Name:	*Dimethyl 2-(2-nitrophenyl)malonate*
CAS No.:	*26465-37-2*
Cat. No.:	*B1309088*

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For researchers, scientists, and professionals in drug development, confirming the purity of synthesized compounds is a critical step. This guide provides a comparative analysis of standard spectroscopic methods for verifying the purity of **dimethyl 2-(2-nitrophenyl)malonate**, complete with experimental data and detailed protocols.

The successful synthesis of a target molecule is only half the battle; ensuring its purity is paramount for reliable downstream applications. In the case of **dimethyl 2-(2-nitrophenyl)malonate**, a versatile intermediate in organic synthesis, various spectroscopic techniques can be employed to confirm its identity and assess its purity. This guide will focus on the application of Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H and ^{13}C), Fourier-Transform Infrared (FTIR) spectroscopy, and Mass Spectrometry (MS).

Comparison of Spectroscopic Methods

Each spectroscopic technique provides unique insights into the molecular structure and purity of a sample. A combination of these methods is often necessary for a comprehensive analysis.

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Spectroscopic Method	Information Provided	Strengths	Limitations
^{1}H NMR	Provides information about the number, connectivity, and chemical environment of hydrogen atoms.	Excellent for structural elucidation and identifying proton-containing impurities.	Can be complex to interpret for molecules with overlapping signals.
^{13}C NMR	Reveals the number and types of carbon atoms in a molecule.	Complements ^{1}H NMR for a complete structural picture.	Less sensitive than ^{1}H NMR and requires longer acquisition times.
FTIR	Identifies the functional groups present in a molecule.	Fast and sensitive to a wide range of functional groups.	Provides limited information on the overall molecular structure.
Mass Spectrometry	Determines the molecular weight and fragmentation pattern of a molecule.	Highly sensitive and provides the molecular formula.	Isomeric compounds may not be distinguishable.

Expected Spectroscopic Data for Pure **Dimethyl 2-(2-Nitrophenyl)malonate**

While a definitive, publicly available, complete set of spectra for **dimethyl 2-(2-nitrophenyl)malonate** is not readily available in the searched literature, based on the analysis of structurally similar compounds and general principles of spectroscopy, the following data can be predicted.

^{1}H NMR (Proton NMR)

The ^{1}H NMR spectrum is expected to show distinct signals for the aromatic protons, the methine proton, and the methyl ester protons.

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Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
Aromatic (C_6H_4)	7.5 - 8.2	Multiplet	4H
Methine (CH)	~5.0	Singlet	1H
Methyl (OCH_3)	~3.8	Singlet	6H

^{13}C NMR (Carbon NMR)

The ^{13}C NMR spectrum will display signals for the carbonyl carbons, the aromatic carbons, the methine carbon, and the methyl carbons.

Carbon	Predicted Chemical Shift (δ, ppm)
Carbonyl (C=O)	165 - 170
Aromatic (C-NO_2)	~148
Aromatic (C-H)	124 - 135
Aromatic (C-C)	~130
Methine (CH)	55 - 60
Methyl (OCH_3)	~53

FTIR (Fourier-Transform Infrared) Spectroscopy

The FTIR spectrum will exhibit characteristic absorption bands for the nitro and ester functional groups.

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Functional Group	Characteristic Absorption (cm^{-1})
C=O (Ester)	1730 - 1750 (strong)
N-O (Nitro, asymmetric)	1520 - 1560 (strong)
N-O (Nitro, symmetric)	1340 - 1380 (strong)
C-O (Ester)	1000 - 1300 (strong)
C-H (Aromatic)	3000 - 3100 (medium)
C-H (Aliphatic)	2850 - 3000 (medium)

Mass Spectrometry (MS)

The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound ($C_{11}H_{11}NO_6$, MW: 253.21 g/mol).

Ion	Predicted m/z
$[M]^+$	253.06

Potential Impurities and Their Spectroscopic Signatures

The most common synthesis of **dimethyl 2-(2-nitrophenyl)malonate** proceeds via a nucleophilic aromatic substitution reaction between 1-chloro-2-nitrobenzene and dimethyl malonate. Potential impurities could include unreacted starting materials or byproducts.

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Impurity	Potential Spectroscopic Signature
Dimethyl malonate	^{1}H NMR: Singlet at ~3.4 ppm (CH_2) and ~3.75 ppm (OCH_3).
1-Chloro-2-nitrobenzene	^{1}H NMR: Aromatic signals in the range of 7.4 - 7.9 ppm.
Byproducts from side reactions	May introduce additional, unexpected signals in all spectra.

Experimental Protocols

1. NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of the sample in 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube.
- Instrumentation: A standard NMR spectrometer (e.g., 400 MHz or 500 MHz).
- ^{1}H NMR Acquisition:
  - Acquire a one-pulse proton spectrum.
  - Typical parameters: 16-32 scans, relaxation delay of 1-2 seconds.
  - Reference the spectrum to the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm).
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled carbon spectrum.
  - Typical parameters: 1024-4096 scans, relaxation delay of 2-5 seconds.
  - Reference the spectrum to the solvent peak (e.g., $CDCl_3$ at 77.16 ppm).

2. FTIR Spectroscopy

- Sample Preparation:

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- Neat: Place a small drop of the liquid sample between two salt plates (e.g., NaCl or KBr).
- Solid (KBr pellet): Grind a small amount of the solid sample with dry KBr powder and press into a thin pellet.
- ATR: Place the sample directly on the ATR crystal.

- Instrumentation: A standard FTIR spectrometer.
- Acquisition:
  - Record a background spectrum of the empty sample holder.
  - Record the sample spectrum over the range of 4000-400 cm^{-1}.
  - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

3. Mass Spectrometry

- Sample Preparation: Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Instrumentation: A mass spectrometer with a suitable ionization source (e.g., Electrospray Ionization - ESI, or Electron Impact - EI).
- Acquisition:
  - Introduce the sample into the ion source.
  - Acquire the mass spectrum over a relevant m/z range (e.g., 50-500).

Visualization of the Analytical Workflow

The logical flow for the spectroscopic analysis to confirm the purity of **dimethyl 2-(2-nitrophenyl)malonate** can be visualized as follows:

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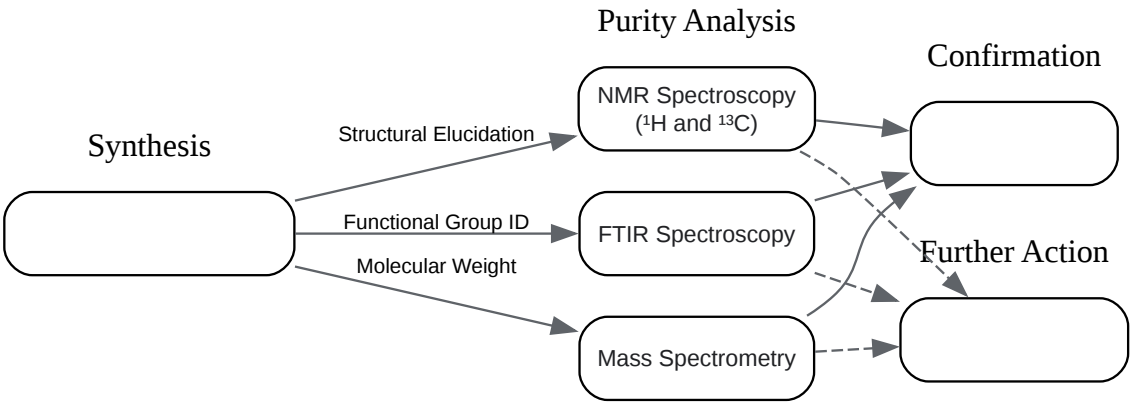

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Caption: Workflow for Spectroscopic Purity Analysis.

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